

Application Notes and Protocols for Chelatometric Titrations with Potassium Rhodizonate

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Compound of Interest

Compound Name: Potassium rhodizonate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles and protocols for utilizing **potassium rhodizonate** as an indicator in chelatometric titrations. This document is intended for analytical chemists, researchers, and quality control professionals in various fields, including pharmaceutical and environmental analysis.

Introduction to Chelatometric Titrations and Potassium Rhodizonate

Chelatometric titration is a type of volumetric analysis where a chelating agent, most commonly ethylenediaminetetraacetic acid (EDTA), is used as the titrant to determine the concentration of metal ions. The endpoint of the titration is detected using a metallochromic indicator, which is a substance that changes color when it binds to metal ions.

Potassium rhodizonate is the potassium salt of rhodizonic acid and serves as a metallochromic indicator for certain metal ions, notably barium (Ba^{2+}), strontium (Sr^{2+}), and lead (Pb^{2+}). It forms colored complexes with these metal ions. In a direct titration, the free metal ions in a sample are first complexed with the indicator. As EDTA is added, it sequentially complexes with the free metal ions and then, at the endpoint, displaces the metal ions from the indicator-metal complex, causing a distinct color change.

Key Applications

The primary applications of **potassium rhodizonate** in chelatometric titrations include:

- Indirect Determination of Sulfate: This is the most well-documented application. An excess of a standard barium chloride solution is added to the sulfate sample to precipitate barium sulfate. The excess Ba^{2+} in the filtrate is then titrated with a standard EDTA solution.
- Direct Determination of Barium and Strontium: **Potassium rhodizonate** can be used as an indicator for the direct titration of Ba^{2+} and Sr^{2+} with EDTA.
- Determination of Lead: It is widely used in qualitative spot tests for lead and can be applied as an indicator in the titrimetric determination of lead.

Quantitative Data Summary

The following tables summarize key quantitative data for chelatometric titrations involving **potassium rhodizonate**.

Table 1: Indicator Preparation and Properties

Parameter	Value	Citation(s)
Appearance	Dark, crystalline powder	
Indicator Solution	A freshly prepared 0.2% (w/v) aqueous solution is typically used.	
Stability of Solution	Aqueous solutions are unstable and should be prepared fresh daily.	[1]
Storage of Solid	Store in a cool, dark, and dry place.	

Table 2: Conditions for Titration of Divalent Cations with EDTA using **Potassium Rhodizonate**

Metal Ion	Titration Type	Optimal pH	Endpoint Color Change	Notes
Ba^{2+}	Direct	~10	Red/Pink (Ba-Rhodizonate complex) to Yellow/Orange (Free Rhodizonate)	Titration should be performed in an alkaline medium using a suitable buffer (e.g., ammonia-ammonium chloride).
Sr^{2+}	Direct	~10	Red/Pink (Sr-Rhodizonate complex) to Yellow/Orange (Free Rhodizonate)	Similar to barium, an alkaline pH is required for a sharp endpoint.
Pb^{2+}	Direct	4.5 - 5.5	Purple/Red (Pb-Rhodizonate complex) to Yellow/Orange (Free Rhodizonate)	An acetate buffer is commonly used to maintain the acidic pH. At this pH, interference from other divalent metals can be minimized.

Experimental Protocols

Protocol 1: Preparation of Potassium Rhodizonate Indicator Solution (0.2% w/v)

Materials:

- Potassium rhodizonate

- Deionized water

Procedure:

- Weigh 0.2 g of **potassium rhodizonate** powder.
- Dissolve the powder in 100 mL of deionized water.
- Stir until fully dissolved.
- Note: This solution is not stable and should be prepared fresh before each use.

Protocol 2: Indirect Titration of Sulfate using Potassium Rhodizonate as an External Indicator

This protocol details the determination of sulfate by precipitating it with a known excess of barium chloride and then titrating the excess barium.

Materials:

- Sulfate sample solution
- Standard Barium Chloride (BaCl_2) solution (e.g., 0.02 M)
- Standard EDTA disodium salt solution (e.g., 0.02 M)
- Ammonia-ammonium chloride buffer (pH 10)
- **Potassium rhodizonate** indicator paper (or a freshly prepared solution for spot testing)
- Hydrochloric acid (HCl), dilute
- Sodium hydroxide (NaOH), dilute

Procedure:

- Sample Preparation: Pipette a known volume of the sulfate sample into a beaker. Acidify with a few drops of dilute HCl.

- Precipitation: Heat the solution to boiling and add a known excess of standard BaCl₂ solution while stirring to precipitate barium sulfate (BaSO₄).
- Digestion: Keep the solution hot for about 1 hour to allow the precipitate to digest and become more filterable.
- Filtration: Allow the solution to cool and then filter it to separate the BaSO₄ precipitate. Wash the precipitate with small portions of deionized water. Collect the filtrate and washings in a volumetric flask and dilute to a known volume.
- Titration: a. Pipette an aliquot of the filtrate into a conical flask. b. Add ammonia-ammonium chloride buffer to adjust the pH to approximately 10. c. Titrate the excess Ba²⁺ with the standard EDTA solution. d. Endpoint Detection (External Indicator): Periodically, transfer a drop of the solution from the conical flask to a piece of **potassium rhodizonate** indicator paper (or to a spot plate containing a drop of the indicator solution). The endpoint is reached when the spot no longer produces a red color, indicating that all the excess Ba²⁺ has been complexed by EDTA.

Protocol 3: Direct Titration of Barium with EDTA

Materials:

- Barium sample solution
- Standard EDTA disodium salt solution (e.g., 0.02 M)
- Ammonia-ammonium chloride buffer (pH 10)
- **Potassium rhodizonate** indicator solution (0.2% w/v, freshly prepared)

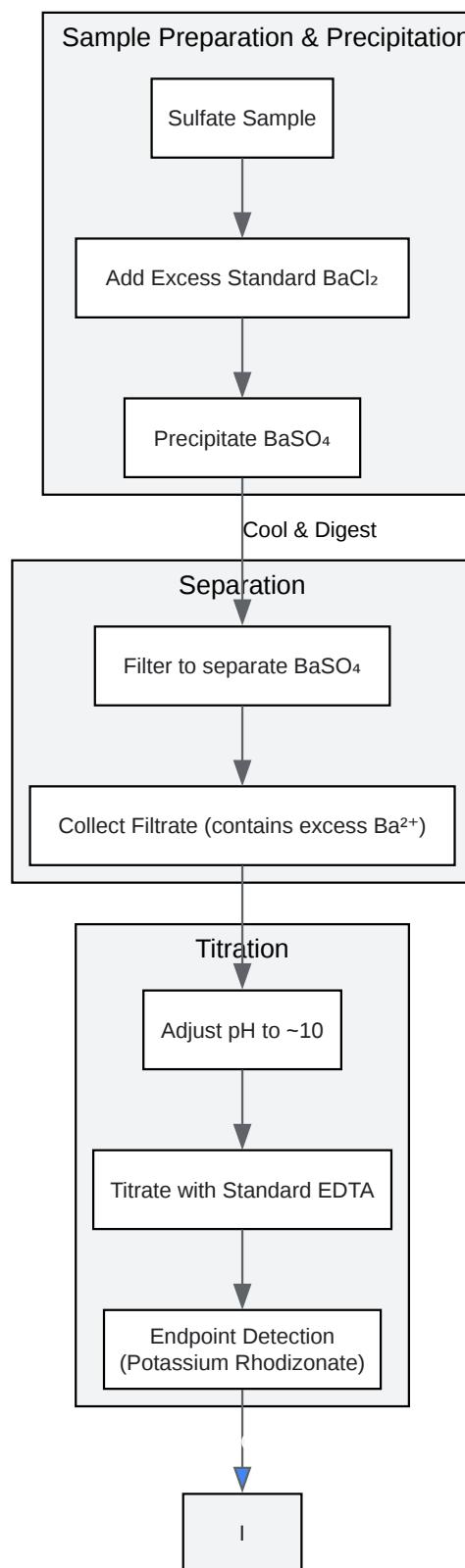
Procedure:

- Pipette a known volume of the barium sample solution into a conical flask.
- Dilute with approximately 50 mL of deionized water.
- Add 2-3 mL of the ammonia-ammonium chloride buffer to adjust the pH to about 10.

- Add 2-3 drops of the freshly prepared **potassium rhodizonate** indicator solution. The solution should turn a red or pink color due to the formation of the Ba-rhodizonate complex.
- Titrate with the standard EDTA solution until the color changes from red/pink to a yellow/orange color. This indicates that all the barium has been complexed by the EDTA.
- Record the volume of EDTA used and calculate the concentration of barium in the sample.

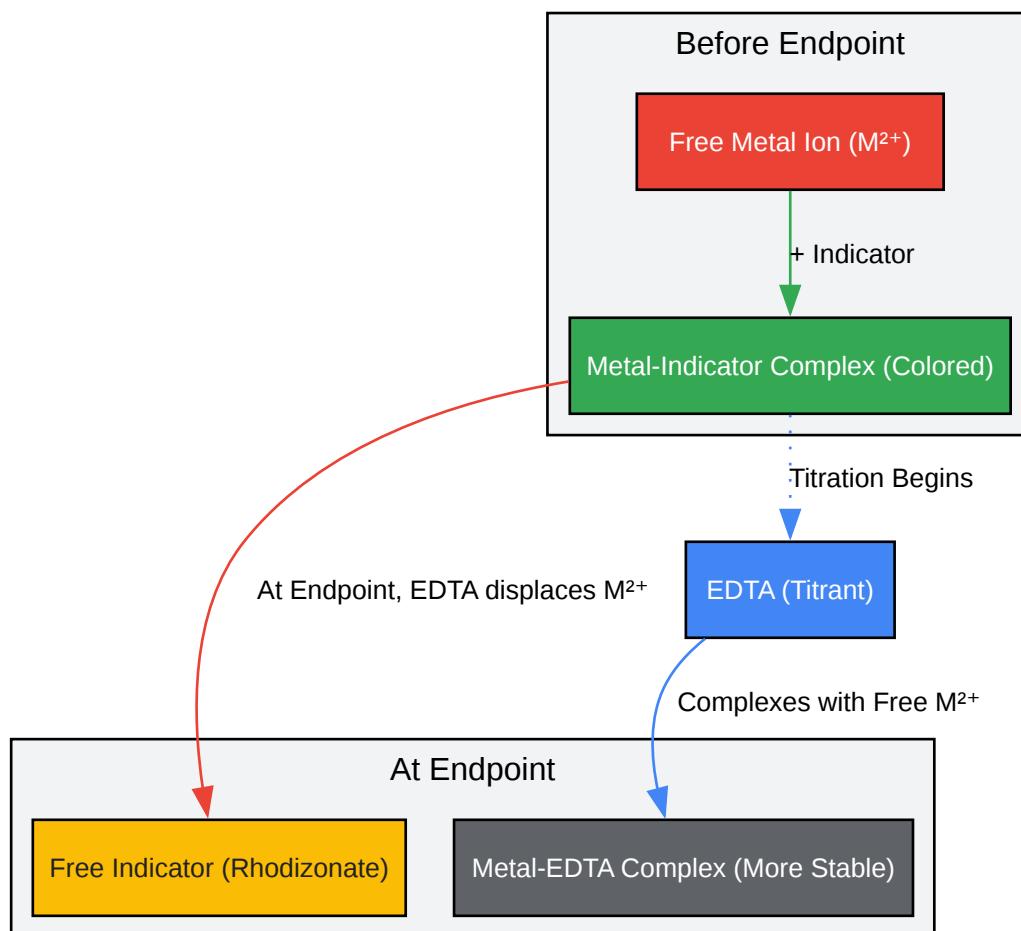
Visualizations

Experimental Workflow for Indirect Sulfate Titration

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Caption: Workflow for the indirect determination of sulfate.

Logical Relationship in Direct Chelatometric Titration



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Caption: Indicator reaction in direct chelatometric titration.

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References

- 1. Rhodizonic acid - Wikipedia [en.wikipedia.org]

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